

A Technical Guide to L-Glutamic Acid- $^{13}\text{C}_5,^{15}\text{N}$: Suppliers, Purity, and Applications

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Compound of Interest

Compound Name: *L-Glutamic acid- $^{13}\text{C}_5,^{15}\text{N}$*

Cat. No.: *B12059515*

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For researchers, scientists, and professionals in drug development, the use of isotopically labeled compounds is crucial for a variety of applications, from metabolic studies to advanced analytical techniques. This guide provides an in-depth overview of L-Glutamic acid- $^{13}\text{C}_5,^{15}\text{N}$, a stable isotope-labeled version of the key neurotransmitter and metabolite, L-glutamic acid. This document details available suppliers, their product specifications, and insights into its applications.

Supplier and Purity Comparison

The selection of a suitable supplier for L-Glutamic acid- $^{13}\text{C}_5,^{15}\text{N}$ is a critical first step in any research endeavor. The table below summarizes the offerings from several prominent suppliers, focusing on key quantitative data such as isotopic enrichment and chemical purity to facilitate a direct comparison.

Supplier	Product Name	CAS Number	Isotopic Enrichment	Chemical Purity	Additional Notes
Sigma-Aldrich	L-Glutamic acid- $^{13}\text{C}_5,^{15}\text{N}$	202468-31-3	98 atom % ^{13}C , 98 atom % ^{15}N	95% (CP)	Suitable for bio NMR.[1] [2][3]
Cambridge Isotope Laboratories	L-Glutamic acid ($^{13}\text{C}_5$, 99%, ^{15}N , 99%)	N/A	99% ^{13}C , 99% ^{15}N	98%	Applications in metabolism, metabolomics, and proteomics. [4][5]
Cambridge Isotope Laboratories	L-Glutamic acid ($^{13}\text{C}_5$, 97-99%; D_5 , 97-99%; ^{15}N , 97-99%)	1420815-74-2 (Labeled)	97-99% ^{13}C , 97-99% D , 97-99% ^{15}N	98%	Also deuterated; suitable for biomolecular NMR, clinical MS, metabolism, metabolomics, and proteomics. [6]
ANEXIB Chemicals	L-Glutamic Acid- $^{13}\text{C}_5,^{15}\text{N}$	1202063-56-6	>99%	>99%	
Santa Cruz Biotechnology	L-Glutamic Acid- $^{13}\text{C}_5,^{15}\text{N}$	202468-31-3	Not specified	Not specified	Biochemical for proteomics research.[7]
MedChemExpress	L-Glutamic acid- $^{13}\text{C}_5,^{15}\text{N}$	202468-31-3	Not specified	Not specified	Labeled L-Glutamic acid.[8]

It is important to note that some suppliers offer variations of the labeled compound, such as the deuterated form from Cambridge Isotope Laboratories, which may be advantageous for specific experimental designs.[6] Researchers should consult the respective supplier's certificate of analysis for lot-specific purity information.

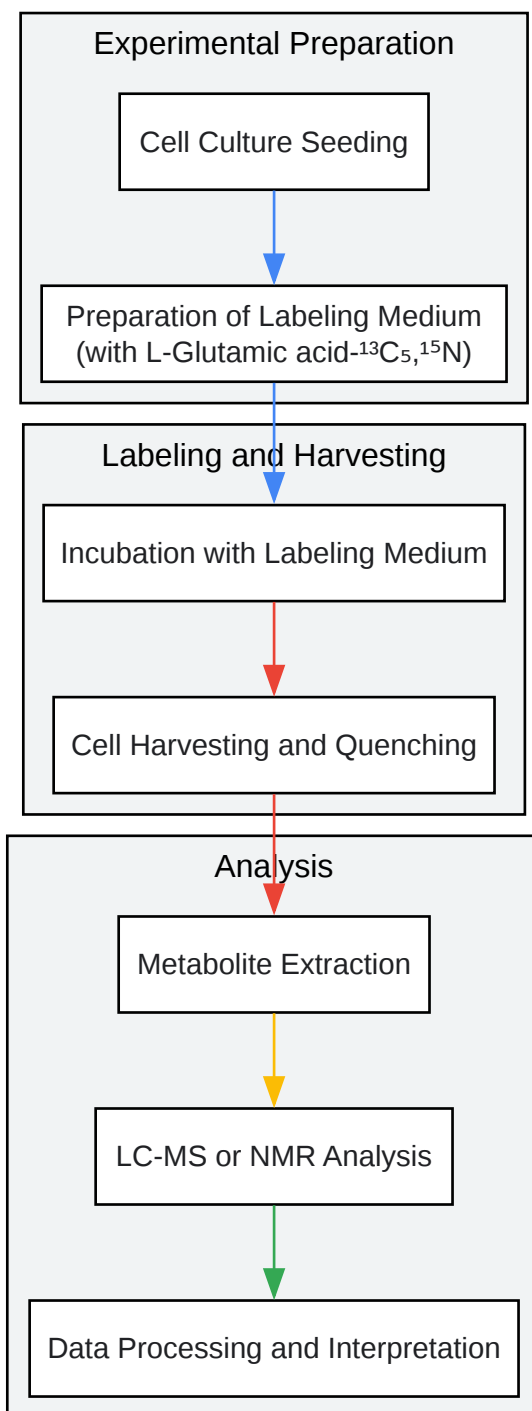
Experimental Applications and Methodologies

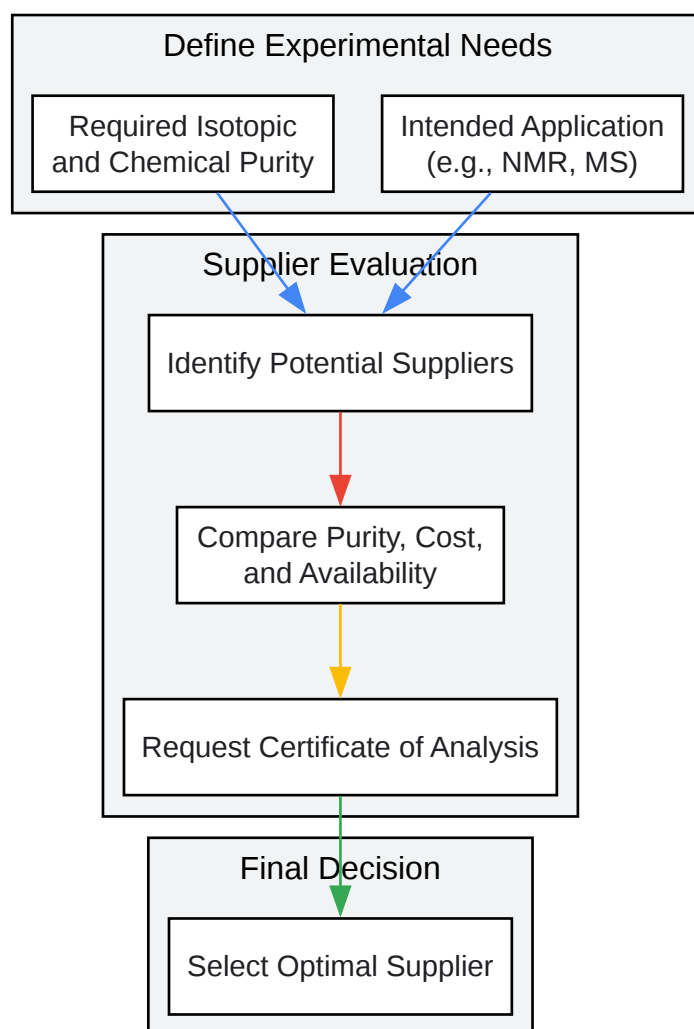
L-Glutamic acid- $^{13}\text{C}_5$, ^{15}N serves as a tracer in a multitude of experimental contexts. Its primary utility lies in its ability to be distinguished from its unlabeled counterpart by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. This allows for the precise tracking and quantification of glutamic acid metabolism and its role in various biological processes.

While detailed, step-by-step experimental protocols are often specific to the research question and instrumentation, the general workflow for utilizing L-Glutamic acid- $^{13}\text{C}_5$, ^{15}N in a typical metabolic labeling study is outlined below.

General Workflow for in vitro Metabolic Labeling

The following diagram illustrates a generalized workflow for a cell-based metabolic labeling experiment using L-Glutamic acid- $^{13}\text{C}_5$, ^{15}N .





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